

Molecular weight and formula of 5-Chlorothiophene-2-carbonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chlorothiophene-2-carbonyl
chloride

Cat. No.: B104058

[Get Quote](#)

An In-depth Technical Guide to **5-Chlorothiophene-2-carbonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Chlorothiophene-2-carbonyl chloride**, a key intermediate in the pharmaceutical and agrochemical industries. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, and its significant application in the synthesis of the anticoagulant drug, Rivaroxaban.

Chemical Identity and Physical Properties

5-Chlorothiophene-2-carbonyl chloride is a reactive acyl chloride containing a thiophene ring. Its properties make it a versatile reagent in organic synthesis.^{[1][2][3]}

Property	Value	Citations
Molecular Formula	C ₅ H ₂ Cl ₂ OS	[4][5][6]
Molecular Weight	181.04 g/mol	[4][5]
CAS Number	42518-98-9	[1][5][6]
Appearance	Colorless to light yellow or light orange clear liquid/oil	[3][7]
Purity	Typically ≥97-98%; high-purity grades (≥99.9%) are achievable	[6][8]
Melting Point	4 °C	
Boiling Point	225 °C	
Density	1.5 g/cm ³	
Solubility	Slightly soluble in water; soluble in organic solvents	[9]
Stability	Moisture sensitive; should be stored under an inert atmosphere	[6]
Synonyms	5-Chloro-2-thenoyl chloride, 5-chlorothiophene-2-carbonyl chloride	[6][10]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and quality control of **5-Chlorothiophene-2-carbonyl chloride**.

Technique	Data	Citations
^1H NMR	(400 MHz, CDCl_3): δ = 7.80 (d, J = 4 Hz, 1H), 7.06 (d, J = 4 Hz, 1H)	[11]
^{13}C NMR	(100 MHz, CDCl_3): δ = 158.5, 143.1, 137.5, 134.9, 128.3	[11]
Mass Spectrometry	GC-MS (EI+ m/z): 180, 182, 184	
FT-IR	Characterized by the disappearance of the broad O-H stretch from the starting carboxylic acid and the appearance of a sharp, strong C=O stretch characteristic of the acyl chloride. This technique is effective for monitoring reaction progress.	[1]

Synthesis of 5-Chlorothiophene-2-carbonyl chloride

The most common and well-documented method for synthesizing this compound is through the chlorination of its corresponding carboxylic acid, 5-chlorothiophene-2-carboxylic acid.[1] Thionyl chloride (SOCl_2) is a frequently used and effective chlorinating agent for this transformation.[1]

Experimental Protocol: Synthesis via Thionyl Chloride

This protocol is based on the reaction of 5-chlorothiophene-2-carboxylic acid with thionyl chloride in a suitable solvent.

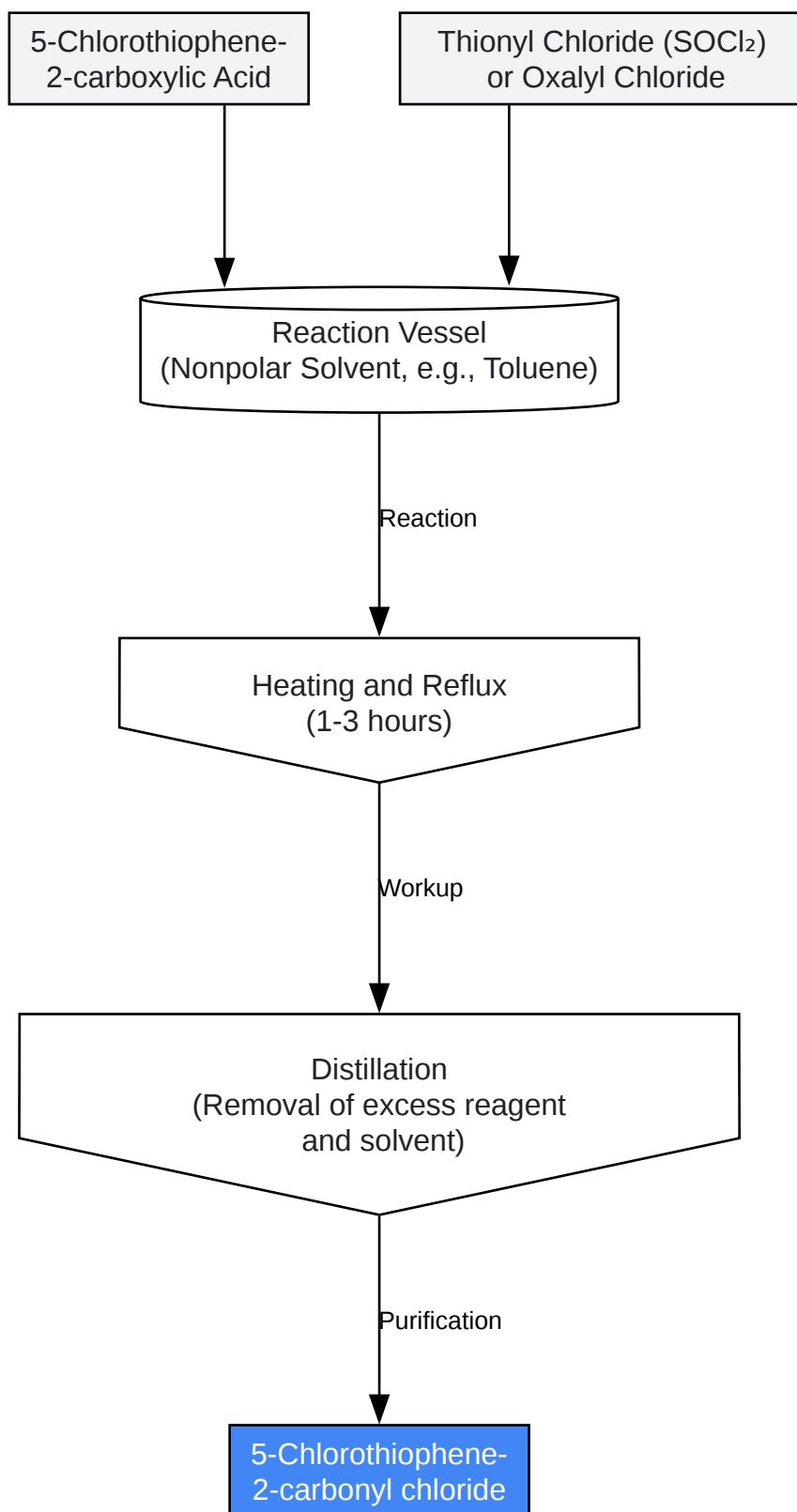
Materials:

- 5-chlorothiophene-2-carboxylic acid
- Thionyl chloride (SOCl_2)

- Toluene (or another nonpolar solvent like dichloromethane)
- N,N-dimethylformamide (DMF, catalytic amount)
- Reaction vessel (e.g., three-necked flask) equipped with a stirrer, reflux condenser, and a gas outlet to a scrubbing system.

Procedure:

- In a reaction vessel under an inert atmosphere (e.g., nitrogen), add 5-chlorothiophene-2-carboxylic acid and toluene.
- Stir the mixture and slowly heat to 80-85°C.[12]
- Slowly add thionyl chloride dropwise to the mixture. The addition should take approximately 1 hour.[12] A catalytic amount of DMF can also be added.[11]
- After the addition is complete, continue to raise the temperature to reflux (around 95-105°C in toluene) and maintain for 1-3 hours.[12]
- Monitor the reaction progress using FT-IR spectroscopy by observing the disappearance of the O-H band of the carboxylic acid.[1]
- Once the reaction is complete, cool the solution to 50-60°C.[12]
- Remove the excess thionyl chloride and solvent by distillation under reduced pressure.[12][13]
- The crude product can be purified by vacuum distillation to yield high-purity **5-chlorothiophene-2-carbonyl chloride**. [11]



[Click to download full resolution via product page](#)

Synthesis workflow for **5-Chlorothiophene-2-carbonyl chloride**.

Application in the Synthesis of Rivaroxaban

5-Chlorothiophene-2-carbonyl chloride is a crucial intermediate for the synthesis of Rivaroxaban, an orally active direct factor Xa inhibitor used for the prevention and treatment of thromboembolic disorders.^{[13][14]} The synthesis involves the N-acylation of (S)-4-(4-(5-(aminomethyl)-2-oxooxazolidin-3-yl)phenyl)morpholin-3-one with **5-chlorothiophene-2-carbonyl chloride**.^[15]

Experimental Protocol: N-acylation for Rivaroxaban Synthesis

This protocol outlines the reaction of the amine intermediate with **5-chlorothiophene-2-carbonyl chloride**.

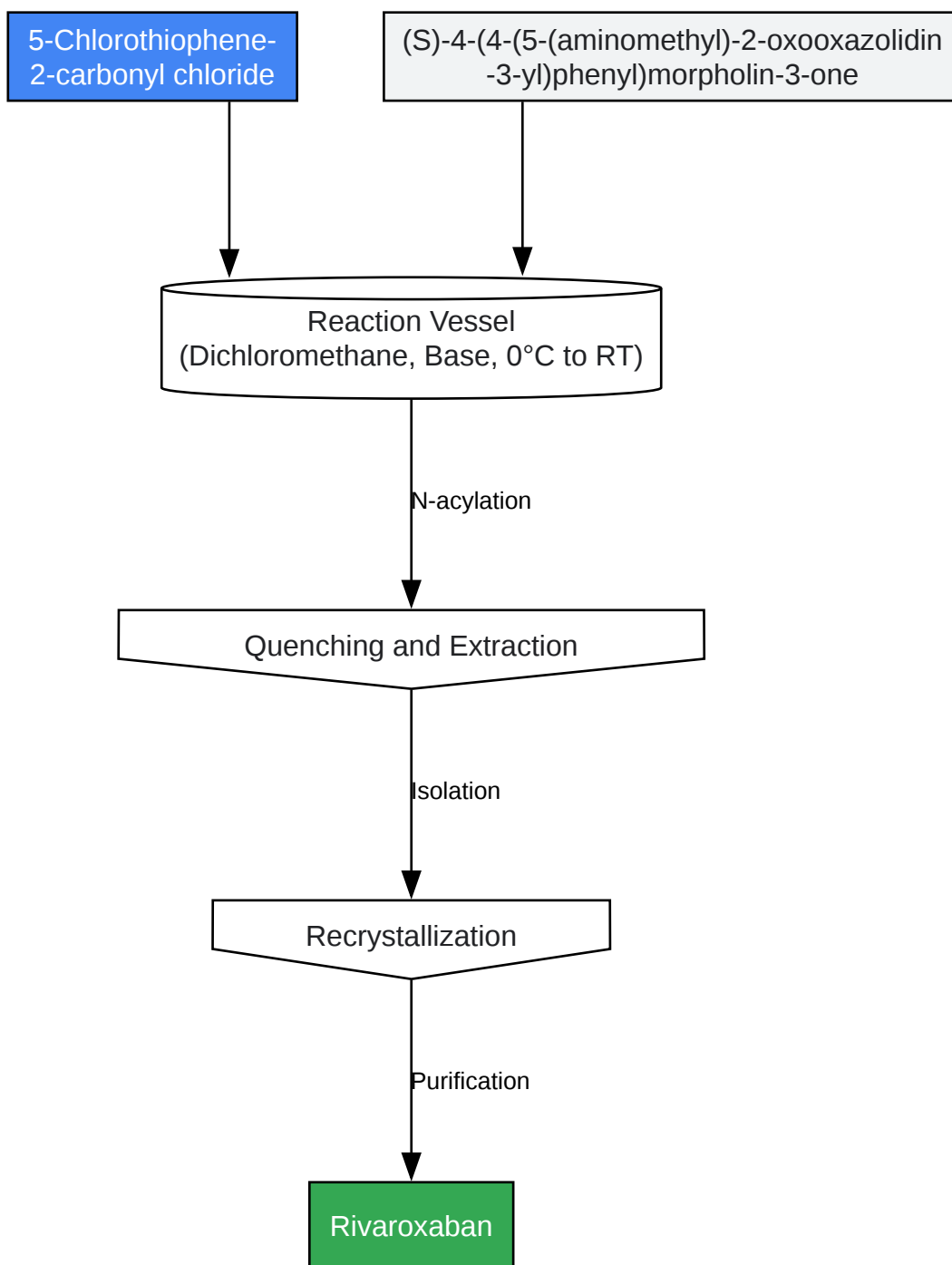
Materials:

- (S)-4-(4-(5-(aminomethyl)-2-oxooxazolidin-3-yl)phenyl)morpholin-3-one (or its hydrochloride salt)
- **5-chlorothiophene-2-carbonyl chloride** (as a solution in a nonpolar solvent like toluene or dichloromethane)
- A suitable base (e.g., triethylamine (TEA), pyridine, or sodium carbonate)
- Anhydrous dichloromethane or a solvent mixture (e.g., water and acetone)

Procedure:

- Dissolve (S)-4-(4-(5-(aminomethyl)-2-oxooxazolidin-3-yl)phenyl)morpholin-3-one and a base (e.g., TEA) in anhydrous dichloromethane.^[13]
- Cool the mixture to 0°C in an ice bath.^[13]
- Slowly add a solution of **5-chlorothiophene-2-carbonyl chloride** in anhydrous dichloromethane to the cooled mixture.^[13]
- After the addition is complete, stir the mixture at 0°C for 30 minutes, then allow it to warm to room temperature and stir for an additional 2 hours.^[13]

- Upon completion, the reaction mixture is typically quenched with water.[\[15\]](#)
- The product, Rivaroxaban, is then isolated through extraction with an organic solvent (e.g., dichloromethane), followed by drying of the organic phase, filtration, and evaporation of the solvent.[\[16\]](#)
- The crude product can be purified by recrystallization from a suitable solvent like acetic acid.
[\[16\]](#)



[Click to download full resolution via product page](#)

Reaction pathway for the synthesis of Rivaroxaban.

Safety and Handling

5-Chlorothiophene-2-carbonyl chloride is a hazardous substance and must be handled with appropriate safety precautions.

Hazard Statement	GHS Classification	Precautionary Measures	Citations
Causes severe skin burns and eye damage.[4]	Skin Corrosion/Irritation (1B)	Wear protective gloves, clothing, eye, and face protection. In case of contact, rinse immediately with plenty of water. Seek immediate medical attention.	[8]
Causes serious eye damage.[4]	Serious Eye Damage (1)	Wear eye protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.	[8]
May be corrosive to metals.[4]	Corrosive to Metals (1)	Keep only in original container. Absorb spillage to prevent material damage.	[10]
Handling and Storage	Handle in a well-ventilated area or under a chemical fume hood. Store in a cool, dry place under an inert atmosphere, away from moisture.	[6]	

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Chlorothiophene-2-carbonyl chloride | 42518-98-9 | Benchchem [benchchem.com]
- 2. 42518-98-9|5-Chlorothiophene-2-carbonyl chloride|BLD Pharm [bldpharm.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 5-Chlorothiophene-2-carbonyl Chloride | C₅H₂Cl₂OS | CID 589223 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. 5-Chlorothiophene-2-carbonyl chloride | 42518-98-9 [sigmaaldrich.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- 8. 42518-98-9 Cas No. | 5-Chlorothiophene-2-carbonyl chloride | Apollo [store.apolloscientific.co.uk]
- 9. 5-CHLOROTHIOPHENE-2-CARBONYL CHLORIDE | 42518-98-9 [chemicalbook.com]
- 10. 5-Chlorothiophene-2-carbonyl Chloride | 42518-98-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 11. echemi.com [echemi.com]
- 12. Preparation method for Rivaroxaban intermediate 5-chloro-N-(2-oxiranylmethyl)-2-thiophene methanamide - Eureka | Patsnap [eureka.patsnap.com]
- 13. A Novel Synthesis of the Oxazolidinone Antithrombotic Agent Rivaroxaban - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Rivaroxaban synthesis - chemicalbook [chemicalbook.com]
- 15. thepharmajournal.com [thepharmajournal.com]
- 16. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [Molecular weight and formula of 5-Chlorothiophene-2-carbonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104058#molecular-weight-and-formula-of-5-chlorothiophene-2-carbonyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com